

Application Notes and Protocols for (D-His2,D-Trp6)-LHRH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (D-His2,D-Trp6)-LHRH

Cat. No.: B12389501

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(D-His2,D-Trp6)-LHRH is a synthetic agonist analog of the natural Gonadotropin-Releasing Hormone (GnRH), also known as Luteinizing Hormone-Releasing Hormone (LHRH). The strategic substitution of glycine at position 6 with D-Tryptophan and at position 2 with D-Histidine results in a peptide with significantly increased potency and a longer biological half-life compared to the native LHRH. These modifications enhance its resistance to enzymatic degradation. This document provides detailed protocols for the proper dissolution and storage of **(D-His2,D-Trp6)-LHRH** to ensure its stability and efficacy for research applications.

Product Information

Property	Value
Molecular Formula	C64H82N18O13
Molecular Weight	1311.45 g/mol
Appearance	White to off-white lyophilized powder
Purity	>98% (typically)
CAS Number	321709-34-6

Dissolution Protocol

The solubility of **(D-His2,D-Trp6)-LHRH** is a critical factor for its biological activity. The recommended solvent for creating a stock solution is Dimethyl Sulfoxide (DMSO).

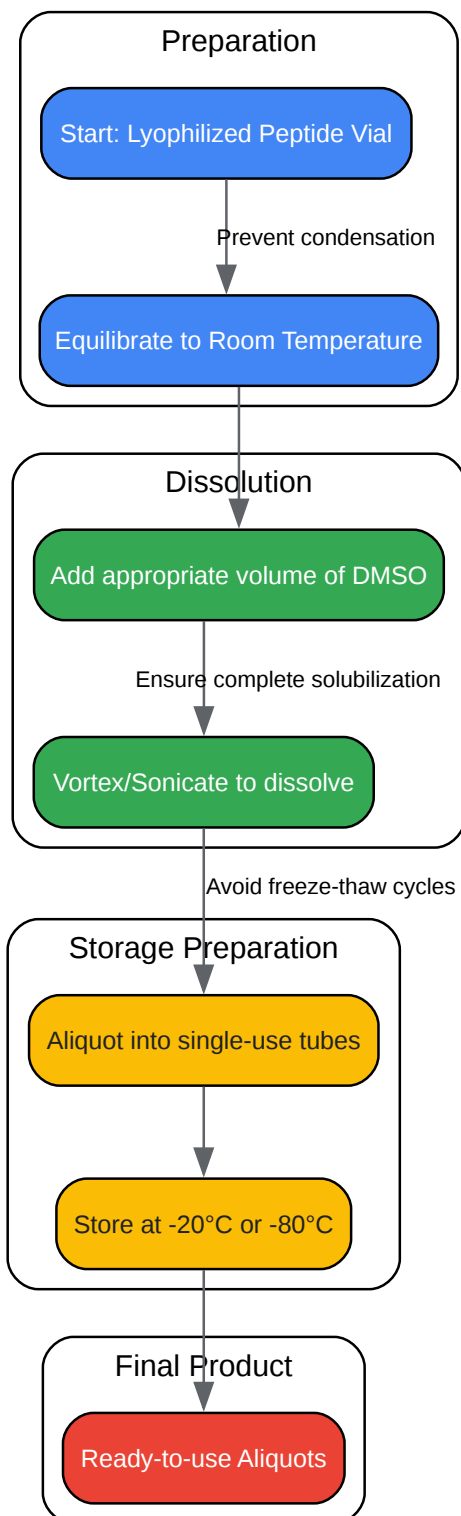
Materials

- **(D-His2,D-Trp6)-LHRH** lyophilized powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Experimental Protocol for Reconstitution

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents the condensation of atmospheric moisture, which can affect the peptide's stability.
- **Solvent Addition:** Based on the desired stock solution concentration, carefully add the appropriate volume of DMSO to the vial. For example, to prepare a 10 mM stock solution from 1 mg of the peptide, add 76.25 μ L of DMSO.
- **Solubilization:** Gently vortex or sonicate the vial to ensure the peptide is completely dissolved. Visually inspect the solution to confirm there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[\[1\]](#)
- **Storage:** Store the aliquots as recommended in the storage section below.

Figure 1: Dissolution and Aliquoting Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the dissolution and aliquoting of **(D-His2,D-Trp6)-LHRH**.

Storage and Stability

Proper storage is crucial to maintain the integrity and biological activity of **(D-His2,D-Trp6)-LHRH**. The stability of the peptide differs significantly between its lyophilized and solubilized forms.

Lyophilized Powder

The lyophilized powder is relatively stable. For optimal long-term storage, it should be kept in a tightly sealed container, protected from light and moisture.

Storage Temperature	Shelf Life
-20°C	Up to 1 year
-80°C	Up to 2 years

Stock Solution

Once in solution, the peptide is more susceptible to degradation. The presence of a Tryptophan residue makes it prone to oxidation. It is imperative to store stock solutions frozen and in single-use aliquots.

Storage Temperature	Shelf Life
4°C	1-2 weeks
-20°C	Up to 1 month
-80°C	Up to 6 months

Factors Affecting Stability in Solution

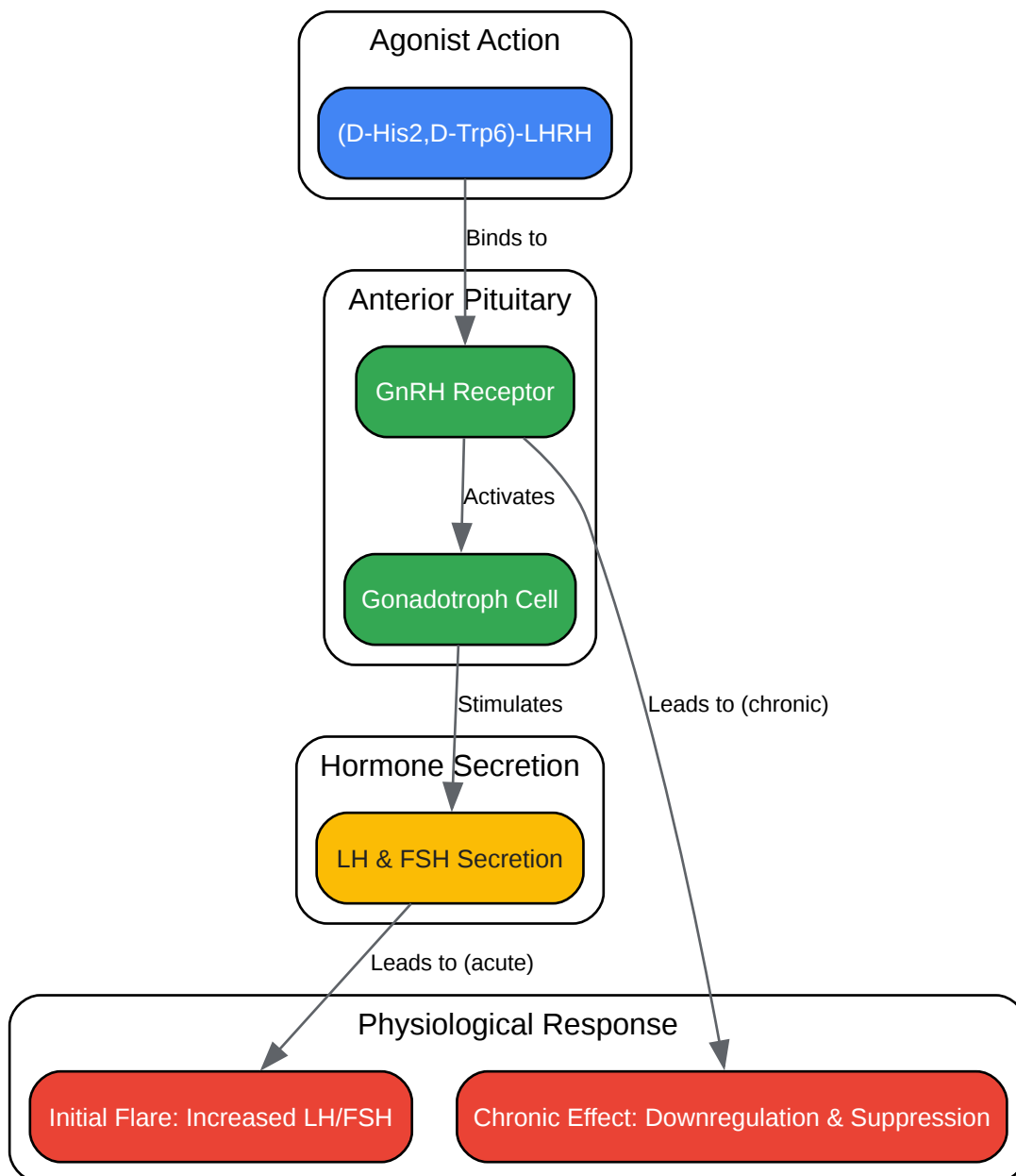
- pH: Studies on LHRH have shown that the stability of the peptide in aqueous solutions is pH-dependent. Maximum stability for LHRH is observed around pH 6.05.^[2] Degradation is accelerated at lower pH values. For another LHRH analog, leuprolide acetate, stability was also found to be lower at acidic pH.

- **Temperature:** As with most peptides, higher temperatures accelerate degradation. A study on LHRH in aqueous solution showed no significant loss of activity for up to 10 weeks at 37°C and for 2 years at 4°C.[3] However, heating to 60°C led to noticeable degradation.[3]
- **Freeze-Thaw Cycles:** Repeated cycles of freezing and thawing can degrade the peptide and should be avoided by preparing single-use aliquots.[1] While one study on LHRH showed no significant activity loss after 5 days of repeated freeze-thaw cycles, it is still considered best practice to aliquot.
- **Oxidation:** The D-Tryptophan residue in the peptide sequence is susceptible to oxidation. It is advisable to minimize the exposure of the solution to air.

Signaling Pathway

(D-His2,D-Trp6)-LHRH, as a GnRH agonist, initially stimulates the GnRH receptors in the anterior pituitary. This leads to an increase in the secretion of Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH). However, continuous administration leads to the downregulation of GnRH receptors, desensitizing the pituitary gonadotroph cells and ultimately suppressing the secretion of LH and FSH.

Figure 2: GnRH Agonist Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of a GnRH agonist like **(D-His2,D-Trp6)-LHRH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Stability of luteinizing hormone releasing hormone: effects of pH, temperature, pig skin, and enzyme inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Long-term stability of aqueous solutions of luteinizing hormone-releasing hormone assessed by an in vitro bioassay and liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for (D-His2,D-Trp6)-LHRH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12389501#how-to-dissolve-and-store-d-his2-d-trp6-lhrh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com